

Ribalinine CAS number and molecular weight

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Compound of Interest

Compound Name: Ribalinine

Cat. No.: B15364802

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An In-depth Technical Guide to Ribalinine

This technical guide provides a comprehensive overview of the chemical properties of **Ribalinine**, a quinolone alkaloid.^[1] It is intended for researchers, scientists, and professionals involved in drug development and natural product chemistry.

Chemical and Physical Properties

Ribalinine is a naturally occurring compound that has been identified in plants such as *Balfourodendron riedelianum*.^[2] The fundamental chemical identifiers and properties of **Ribalinine** are summarized below.

Data Presentation: **Ribalinine** Core Data

Property	Value	Source
CAS Number	7688-58-6	^[1] ^[2]
Molecular Weight	259.30 g/mol	^[2]
Molecular Formula	C ₁₅ H ₁₇ NO ₃	^[2]
IUPAC Name	3-hydroxy-2,2,10-trimethyl-3,4-dihydropyrano[2,3-b]quinolin-5-one	^[2]
Synonyms	(S)-Ribalinine, (-)-Ribalinine, NSC611119	^[1] ^[2]

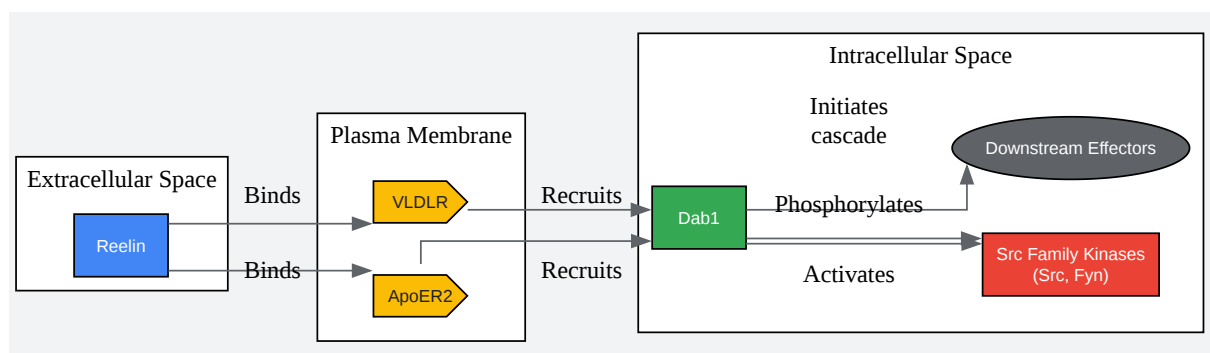
Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Ribalinine** are not readily available in the public domain at this time. Further literature review of specialized chemical synthesis and natural product journals may provide specific methodologies.

Signaling Pathways

Currently, there is no specific information available in prominent biological databases regarding the signaling pathways directly modulated by **Ribalinine**.

It is important to distinguish **Ribalinine** from "Reelin," an unrelated extracellular matrix protein with well-documented signaling pathways crucial for neuronal migration and brain development.[3][4][5][6] To illustrate the requested visualization capabilities, a conceptual diagram of the Reelin signaling pathway is provided below. This diagram does not represent a signaling pathway for **Ribalinine**.



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Caption: Conceptual overview of the Reelin signaling pathway.

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